

Section 1: Chemical Synthesis & Asymmetric Approaches (Troubleshooting)

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Compound of Interest

Compound Name: (2R,3r)-2-amino-3-hydroxy-4-methyl-valeric acid

CAS No.: 87421-24-7

Cat. No.: B1589402

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Q1: I am using the Sharpless Asymmetric Dihydroxylation (AD) route to synthesize (2S,3S)-3-hydroxyleucine via a cyclic sulfate intermediate. However, my final yield is low, and I am observing significant epimerization and alkene byproducts. How can I fix this?

The Causality: The route developed by Hale et al. relies on the Sharpless AD of an α,β -unsaturated ester, followed by cyclic sulfate formation and an SN2 displacement using sodium azide[1]. The primary failure point here is the SN2 displacement step. The adjacent bulky isopropyl group of the leucine backbone creates severe steric hindrance, which slows down the desired backside nucleophilic attack. Consequently, the basicity of the azide ion promotes a competing E2 elimination pathway, generating alkene byproducts and destroying the stereocenter.

The Solution: To suppress the E2 pathway and accelerate the SN2 inversion:

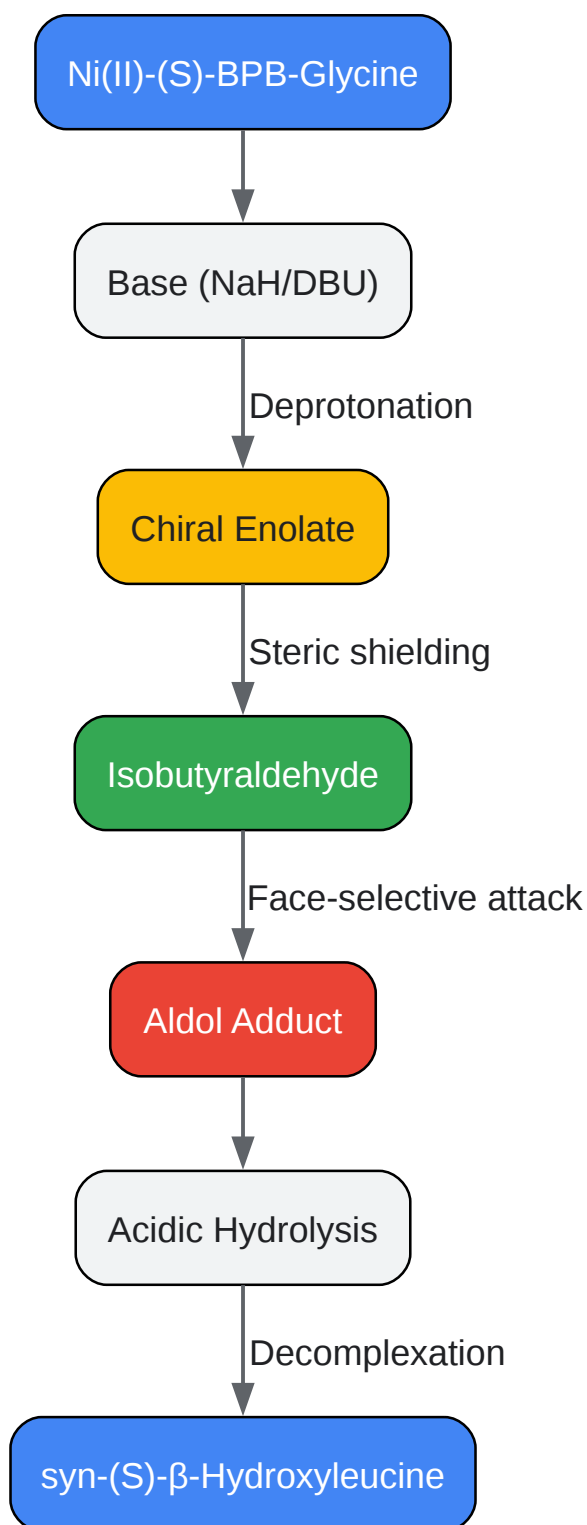
- **Solvent & Temperature:** Perform the azide displacement in strictly anhydrous DMF at a controlled temperature (no higher than 45°C). Higher temperatures exponentially increase the elimination rate.

- Nucleophile Activation: Add 15-Crown-5 ether to solvate the sodium cation. This creates a "naked" azide ion, drastically increasing its nucleophilicity without increasing its basicity, thereby favoring SN2 inversion and preserving the desired erythro stereochemistry[1].

Q2: My aldol reactions using the Ni(II)-(S)-BPB-Glycine chiral auxiliary are yielding poor diastereoselectivity (<80% de) for syn-(S)- β -hydroxyleucine. What is compromising the facial selectivity?

The Causality: The Ni(II)-(S)-BPB complex achieves stereocontrol because the rigid proline-based BPB ligand and its benzyl substituent physically block the re-face of the coordinated glycine enolate, forcing the incoming isobutyraldehyde to attack from the si-face[2]. Poor diastereoselectivity usually stems from incomplete enolate formation or premature decomplexation. If the base (e.g., NaH or DBU) does not quantitatively deprotonate the glycine α -carbon, unreacted complex can undergo non-selective background reactions. Furthermore, trace moisture can coordinate to the Nickel center, altering the geometry of the chiral pocket.

The Solution: Ensure the base is freshly titrated and the solvent (THF or CH₃CN) is rigorously degassed and dried. Allow the enolate to form completely (indicated by a deep red-to-purple color shift) for at least 30 minutes before introducing the aldehyde dropwise.



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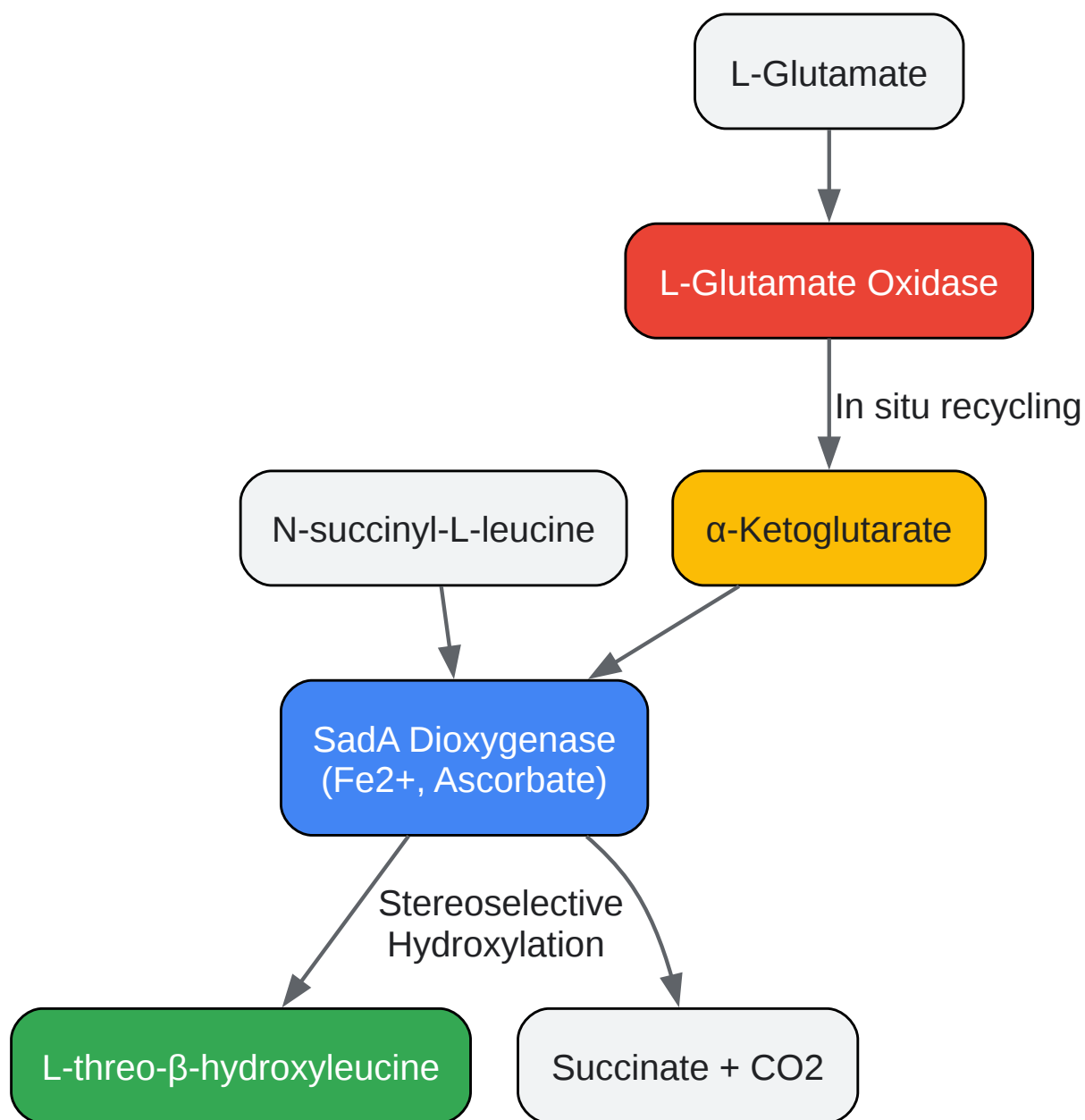
Workflow of Ni(II)-(S)-BPB mediated stereoselective aldol addition.

Section 2: Biocatalytic & Enzymatic Approaches (FAQs)

Q3: I am using the Fe(II)/ α -ketoglutarate-dependent dioxygenase (SadA) to hydroxylate N-succinyl-L-leucine. The reaction stalls at 40% conversion. How can I drive this to completion?

The Causality: SadA is a powerful biocatalyst for strictly regio- and stereoselective hydroxylation to yield N-succinyl-L-threo- β -hydroxyleucine[3]. However, the enzyme is prone to "uncoupling." In an uncoupled cycle, α -ketoglutarate (α -KG) is oxidatively decarboxylated to succinate without the concurrent hydroxylation of the leucine substrate. This leaves the catalytic iron in an inactive Fe(III) state. Additionally, high concentrations of exogenous α -KG can inhibit the enzyme, while depletion of α -KG halts the reaction entirely.

The Solution: Implement an in situ α -KG recycling cascade[3]. By coupling SadA with L-Glutamate Oxidase (LGOX), you can continuously regenerate α -KG from L-glutamate. Furthermore, you must maintain a steady supply of ascorbic acid (Vitamin C) in the buffer; ascorbate acts as an alternative electron donor to rescue the uncoupled Fe(III) back to the active Fe(II) state.



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Enzymatic cascade of SadA dioxygenase with in situ α -KG recycling.

Data Presentation: Comparison of Stereoselective Methodologies

To assist in selecting the optimal synthetic route for your target application, consult the performance metrics below:

Methodology	Target Isomer	Key Reagents / Catalyst	Yield Range	Stereoselectivity	Primary Limitation
Sharpless AD Route[1]	(2S,3S) or (2R,3R)	OsO ₄ , Chiral Ligands, NaN ₃	55 - 67%	>95% ee	Prone to elimination in SN ₂ step.
Ni(II)-(S)-BPB Aldol[2]	syn-(S)- β - OH-Leu	Ni-(S)-BPB, DBU, Isobutyraldehyde	70 - 94%	80 - 99% de	Requires stoichiometric chiral auxiliary.
SadA Biocatalysis[3]	L-threo- β - OH-Leu	SadA, Fe(II), α -KG, Ascorbate	>85% (with recycling)	>99% ee / >99% de	Requires N-succinyl protection of substrate.
Sulfinimine Strecker[4]	β -OH-Leu variants	Chiral Sulfinimines, Cyanide	60 - 75%	>90% de	Multi-step preparation of chiral imines.

Experimental Protocols

Protocol 1: Ni(II)-(S)-BPB Mediated Aldol Reaction for syn-(S)- β -Hydroxyleucine

This protocol is designed to be self-validating through distinct visual state changes.

- Preparation: Charge an oven-dried Schlenk flask with Ni(II)-(S)-BPB-Glycine complex (1.0 eq) and anhydrous DMF (0.1 M) under an Argon atmosphere[2].

- Enolate Formation: Add DBU (1.2 eq) dropwise at room temperature.
 - Self-Validation Checkpoint: The solution must transition from a bright green to a deep, dark red/purple within 10 minutes, confirming quantitative enolate formation. If the solution remains green, your DBU has degraded or moisture is present.
- Aldol Addition: Cool the mixture to -78°C using a dry ice/acetone bath. Slowly add freshly distilled isobutyraldehyde (2.0 eq). Stir for 4 hours.
- Quenching: Quench the reaction with 5% aqueous acetic acid until the red color dissipates, indicating the protonation of the aldol adduct.
- Decomplexation: Extract the organic layer, concentrate, and reflux in 3N HCl / MeOH (1:1) for 2 hours to liberate the free amino acid and recover the (S)-BPB auxiliary[2].

Protocol 2: Biocatalytic Hydroxylation using SadA with α -KG Recycling

This protocol ensures continuous turnover by preventing Fe(III) accumulation.

- Buffer Preparation: Prepare a 100 mM HEPES buffer (pH 7.0). Degas by bubbling with nitrogen for 15 minutes.
- Cofactor Assembly: To the buffer, add 1.0 mM FeSO₄·7H₂O and 2.0 mM L-ascorbic acid.
 - Self-Validation Checkpoint: The solution should remain clear. A yellow/brown tint indicates premature iron oxidation (Fe(III)); discard and remake if this occurs.
- Substrate & Enzyme Loading: Add 20 mM N-succinyl-L-leucine, 5 mM α -ketoglutarate, and 25 mM L-glutamate. Introduce purified recombinant SadA (1 mg/mL) and L-Glutamate Oxidase (LGOX, 0.5 mg/mL)[3].
- Incubation: Incubate at 30°C with gentle orbital shaking (150 rpm) to allow sufficient oxygen transfer without denaturing the proteins.
- Monitoring: Monitor the reaction via LC-MS. The mass shift from m/z 231 (N-succinyl-L-leucine) to m/z 247 (N-succinyl-L-threo- β -hydroxyleucine) will confirm stereoselective

hydroxylation[3].

References

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